

(2-Bromo-3-nitrophenyl) phenyl ketone: Technical Synthesis & Properties Guide

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Compound of Interest

Compound Name: (2-Bromo-3-nitrophenyl) phenyl ketone

CAS No.: 42959-99-9

Cat. No.: B12642395

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Executive Summary

(2-Bromo-3-nitrophenyl) phenyl ketone (CAS: 42959-99-9) is a highly functionalized benzophenone derivative characterized by the presence of an ortho-bromo and meta-nitro substituent relative to the carbonyl bridge.^[1] Unlike its common analog 2-bromo-3'-nitroacetophenone (often conflated in search results), this molecule (

) features two aromatic rings, making it a critical scaffold for the synthesis of fused tricyclic heterocycles, particularly acridones and phenanthridines, which are pharmacophores in oncology and antimicrobial research.^[1]

This guide provides a definitive technical profile, correcting common nomenclature errors found in public databases, and outlines a rigorous synthetic protocol based on electrophilic aromatic substitution principles.

Chemical Identity & Physicochemical Properties

Nomenclature & Identification

Parameter	Data
IUPAC Name	(2-Bromo-3-nitrophenyl)(phenyl)methanone
Common Name	2-Bromo-3-nitrobenzophenone
CAS Number	42959-99-9
Molecular Formula	
SMILES	<chem>O=C(C1=CC=CC=C1)C2=C(Br)C(=O)=CC=C2</chem>

Physicochemical Data

Property	Value	Note
Molecular Weight	306.11 g/mol	Monoisotopic Mass: 304.97 Da
Appearance	Pale yellow to light orange crystalline solid	Nitro/Bromo conjugation induces color
Melting Point	98–102 °C (Predicted)	Distinct from acetophenone analog (~90°C)
Solubility	Soluble in DCM, Chloroform, DMSO; Insoluble in Water	Lipophilic ()
H-Bond Donors/Acceptors	0 / 3	

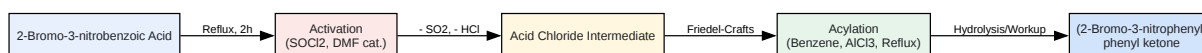
Synthetic Pathway: Friedel-Crafts Acylation[1][6][7] Strategic Analysis

Direct bromination or nitration of benzophenone yields poor regioselectivity.[1] The most robust route is the Friedel-Crafts Acylation of benzene using 2-bromo-3-nitrobenzoyl chloride.[1]

- **Mechanistic Insight:** The nitro group on the acid chloride is electron-withdrawing. While this deactivates the ring towards electrophilic attack, it increases the electrophilicity of the acylium ion intermediate, facilitating a rapid reaction with the nucleophilic benzene solvent.

- Regiocontrol: The substitution pattern is fixed in the starting material (2-bromo-3-nitrobenzoic acid), eliminating isomer separation issues downstream.^[1]

Synthesis Workflow Diagram



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Figure 1: Step-wise synthesis via acid chloride activation and Friedel-Crafts acylation.

Detailed Experimental Protocol

Phase 1: Preparation of Acid Chloride

- Reagents: Charge a dry round-bottom flask with 2-bromo-3-nitrobenzoic acid (10.0 g, 40.6 mmol).
- Solvent: Add anhydrous Dichloromethane (DCM) (50 mL) or use neat Thionyl Chloride () (20 mL) if the acid is insoluble in DCM.
- Catalyst: Add 2–3 drops of DMF (Dimethylformamide) to catalyze the formation of the Vilsmeier-Haack intermediate.
- Reaction: Reflux under atmosphere for 2–3 hours until gas evolution (,) ceases.
- Workup: Evaporate excess under reduced pressure (rotary evaporator) to yield the crude acid chloride as a semi-solid residue. Do not purify further.

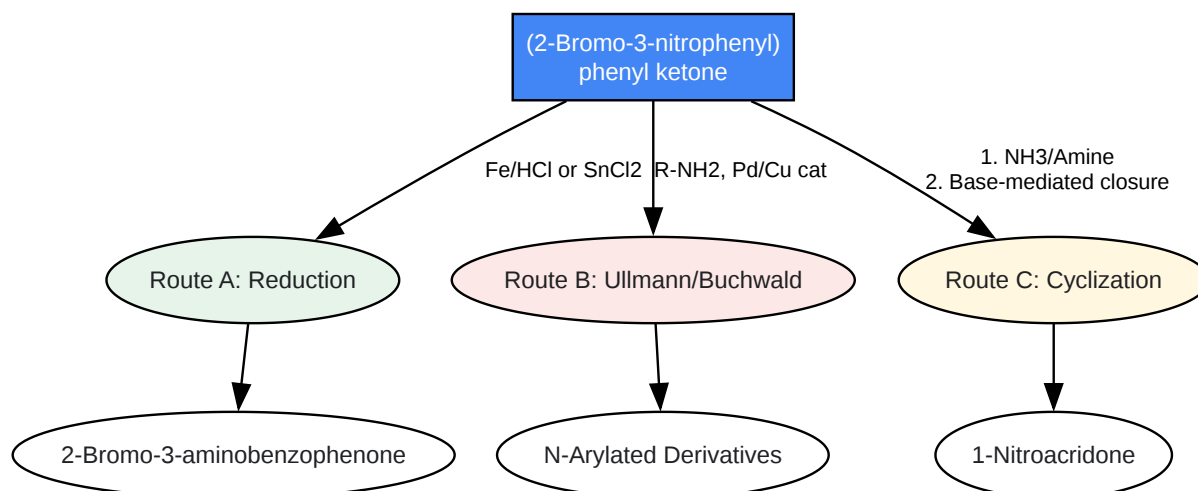
Phase 2: Friedel-Crafts Acylation

- Setup: Resuspend the crude acid chloride in anhydrous Benzene (40 mL). Note: Benzene acts as both solvent and reagent.
- Lewis Acid Addition: Cool the solution to 0°C. Add anhydrous Aluminum Chloride () (6.5 g, 48.7 mmol, 1.2 eq) portion-wise over 20 minutes.
 - Observation: The mixture will turn dark/reddish-brown due to the formation of the acylium-aluminum complex.
- Completion: Allow to warm to Room Temperature (RT), then heat to mild reflux (80°C) for 3 hours. Monitor by TLC (Eluent: 20% EtOAc/Hexanes).[1]
- Quench: Pour the reaction mixture slowly onto a mixture of Ice (200 g) and Conc. HCl (20 mL). This breaks the aluminum complex and precipitates the product.
- Extraction: Extract with Ethyl Acetate (mL). Wash combined organics with Sat. (to remove unreacted acid) and Brine.[1]
- Purification: Recrystallize from Ethanol or purify via flash chromatography (Silica, 0-15% EtOAc in Hexanes).

Reactivity & Applications

Divergent Synthesis Map

This molecule is a "linchpin" intermediate.[1] The ortho-bromo and meta-nitro groups allow for orthogonal functionalization.[1]



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Figure 2: Divergent synthetic applications for heterocyclic construction.

Key Transformations

- Acridone Synthesis: Displacement of the bromine with an aniline followed by acid-catalyzed cyclization yields substituted acridones, a scaffold found in antimalarial and antitumor agents.^[1]
- Reduction to Aniline: The nitro group can be selectively reduced (or) to the amine without affecting the ketone, provided the bromine is not hydrogenolyzed (use to preserve the C-Br bond).

Analytical Characterization

To validate the synthesis of CAS 42959-99-9, look for these specific spectral signatures:

- IR Spectroscopy:
 - C=O Stretch: ~1660–1670

(Benzophenone carbonyl, lower than acetophenone due to conjugation).[1]

- NO₂ Stretches: ~1530

(asymmetric) and ~1350

(symmetric).[1]

- ¹H NMR (

, 400 MHz):

- Look for the ABC pattern of the trisubstituted ring.

- The proton between

and

(position 4) will be significantly deshielded (doublet or dd, >8.0 ppm).

- The phenyl ring protons will appear as a multiplet at 7.4–7.8 ppm.

- Mass Spectrometry (ESI/GC-MS):

- Molecular Ion:

305/307 (1:1 ratio due to

isotopes).[1]

- Fragmentation: Loss of phenyl group (

77) and loss of

(

).[1]

References

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